

Application Note: Sample Preparation Techniques for the Analysis of Mifepristone-¹³C,^{d3}

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Compound of Interest

Compound Name: Mifepristone-¹³C,^{d3}

Cat. No.: B12409147

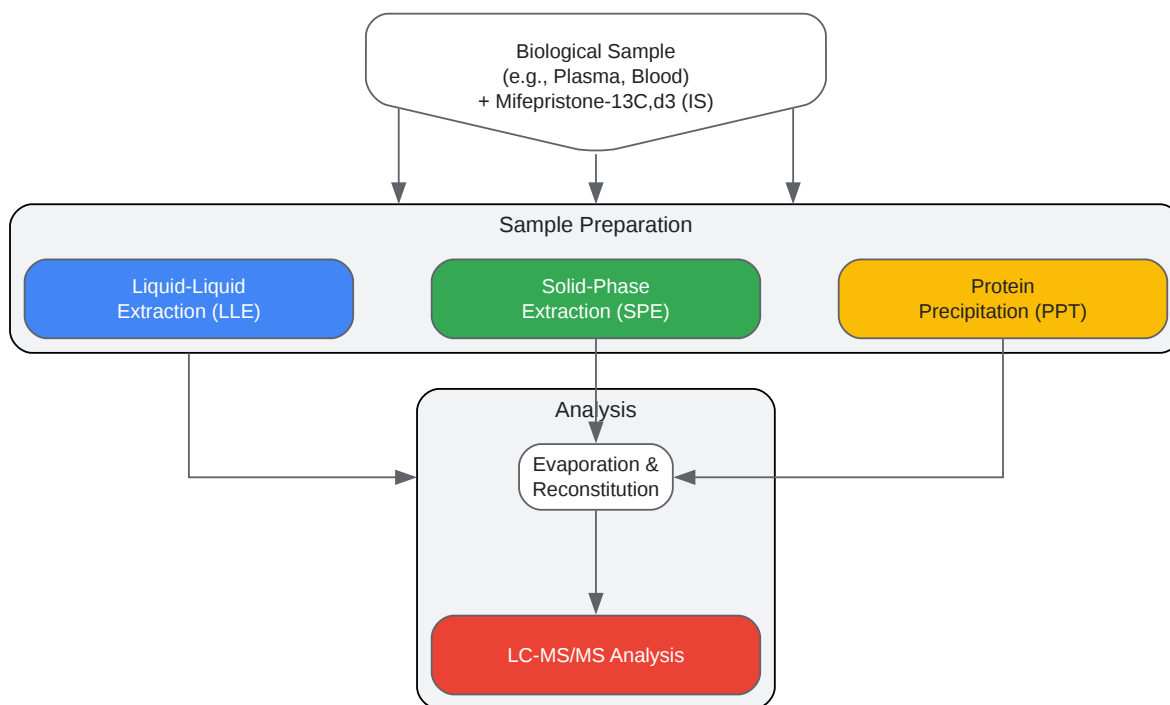
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Audience: Researchers, scientists, and drug development professionals.

Introduction: Mifepristone (RU-486) is a synthetic steroid with potent anti-progestational and anti-glucocorticoid properties. Accurate quantification of Mifepristone in biological matrices is crucial for pharmacokinetic, clinical, and forensic studies. The use of a stable isotope-labeled internal standard (SIL-IS), such as **Mifepristone-¹³C,^{d3}**, is the gold standard for quantitative analysis by mass spectrometry. It corrects for variability in sample preparation and instrument response, ensuring high accuracy and precision. Effective sample preparation is a critical prerequisite to remove interfering substances from the biological matrix (e.g., plasma, blood, tissue) and to concentrate the analyte of interest. This document provides detailed protocols for three common and effective sample preparation techniques: Liquid-Liquid Extraction (LLE), Solid-Phase Extraction (SPE), and Protein Precipitation (PPT).

General Experimental Workflow

The selection of a sample preparation method depends on the biological matrix, the required limit of quantification, and available laboratory equipment. The overall process, from sample collection to final analysis, is outlined below.



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